

Application Notes and Protocols: Formylation of Alcohols using Formic Anhydride

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Compound of Interest

Compound Name: *Formic anhydride*

Cat. No.: *B048480*

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These application notes provide a comprehensive overview of the reaction between **formic anhydride** and alcohols, a crucial transformation in organic synthesis for the preparation of formate esters. Given the instability of pure **formic anhydride**, these protocols focus on the use of its more stable and synthetically useful mixed anhydride, acetic **formic anhydride**.^{[1][2]} This reagent serves as a potent formylating agent for a variety of alcoholic substrates.^{[3][4]} Applications of this chemistry are widespread, including in the synthesis of pharmaceuticals and as a protective group strategy in complex molecule synthesis.^{[3][5]}

Introduction

The formylation of alcohols to produce formate esters is a fundamental reaction in organic chemistry. **Formic anhydride** is the most direct reagent for this transformation; however, its inherent instability makes it impractical for common laboratory use.^[1] It decomposes at temperatures above room temperature into formic acid and carbon monoxide.^[1] Acetic **formic anhydride**, the mixed anhydride of formic and acetic acids, offers a more stable and convenient alternative for the O-formylation of alcohols.^{[2][4]} It can be prepared beforehand or generated in situ.^{[2][6]}

The reaction of an alcohol with an acid anhydride, known as alcoholysis, proceeds via a nucleophilic acyl substitution mechanism to yield an ester and a carboxylic acid byproduct.^[7] In the case of acetic **formic anhydride**, the formyl group is preferentially transferred due to the greater electrophilicity of the formyl carbonyl carbon compared to the acetyl carbonyl carbon.

However, the reaction of a mixture of formic acid and acetic anhydride with alcohols can lead to the formation of both formate and acetate esters, with the product ratio being dependent on the structure of the alcohol.[8] Generally, tertiary alcohols yield formates with high selectivity.[8]

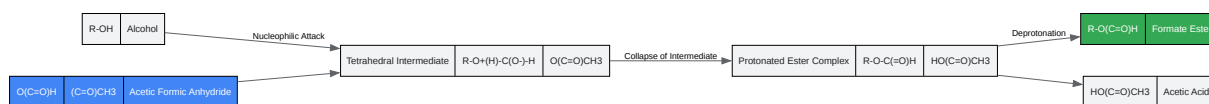
Data Presentation

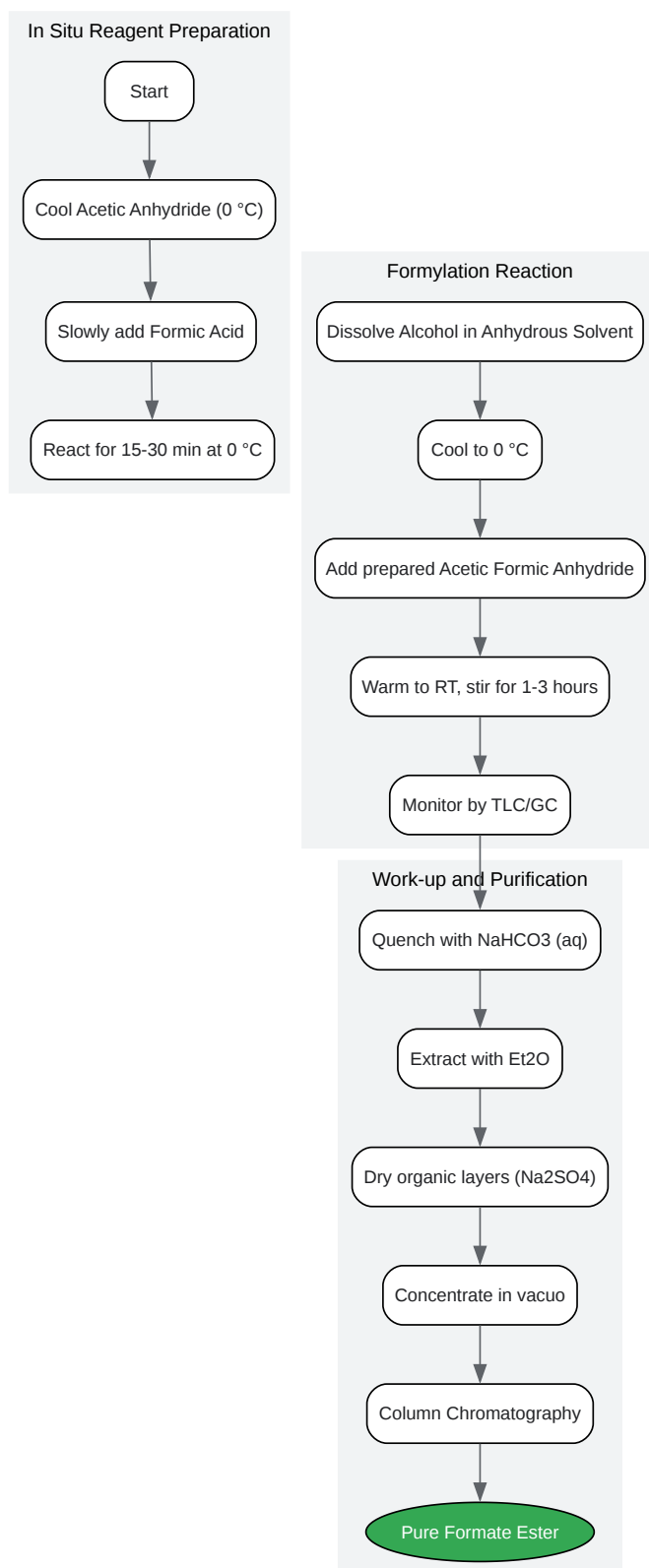
The following table summarizes the outcomes of the formylation of various alcohol types using a mixture of formic acid and acetic anhydride, which generates acetic **formic anhydride** in situ.

Alcohol Type	Substrate Example	Reagent	Product(s)	Yield	Reference
Primary Benzylic	Benzyl alcohol	Formic acid/Acetic anhydride	Benzyl formate (major), Benzyl acetate (minor)	High	[6]
Secondary Benzylic	1-Phenylethanol	Formic acid/Acetic anhydride	1-Phenylethyl formate (major), 1-Phenylethyl acetate (minor)	High	[6]
Tertiary Benzylic	2-Phenyl-2-propanol	Formic acid/Acetic anhydride	2-Phenyl-2-propyl formate	High	[6]

Reaction Mechanisms and Workflows

The following diagrams illustrate the reaction mechanism and general experimental workflows for the formylation of alcohols.





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References

- 1. benchchem.com [benchchem.com]
- 2. Organic Syntheses Procedure [orgsyn.org]
- 3. Formic Anhydride | High-Purity Reagent | For RUO [benchchem.com]
- 4. Acetic formic anhydride - Wikipedia [en.wikipedia.org]
- 5. benchchem.com [benchchem.com]
- 6. omicsonline.org [omicsonline.org]
- 7. Mixed carboxylic acid anhydrides: II. Esterification of alcohols with the formic acid/acetic anhydride reaction mixture | Semantic Scholar [semanticscholar.org]
- 8. researchgate.net [researchgate.net]
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